

Technical Guide: Physicochemical Properties of 1,3-Octanediol

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Compound of Interest

Compound Name: 1,3-Octanediol

CAS No.: 120727-18-6

Cat. No.: B7934114

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling point data for **1,3-Octanediol**. The information is presented in a structured format to facilitate easy reference and comparison for research and development applications. This document also outlines generalized experimental protocols for the determination of these critical physical properties.

Data Presentation

The following table summarizes the key physical constants of **1,3-Octanediol**, including its melting and boiling points, as collated from various scientific sources.

Property	Value	Conditions
Melting Point	68-69 °C	Standard Pressure
Boiling Point	254-256 °C	760.00 mm Hg
165-170 °C	25 Torr	
81-82 °C	4.5 Torr	
Molecular Weight	146.23 g/mol	
Density	~0.9636 g/cm ³	Standard Conditions
Refractive Index	1.4554	at 20°C

Experimental Protocols

While specific experimental reports detailing the determination of **1,3-Octanediol**'s melting and boiling points are not readily available in the public domain, the following are generalized and widely accepted methodologies for such measurements, conforming to standards set by organizations like the OECD and ASTM.

Determination of Melting Point

A common and effective method for determining the melting point of a crystalline solid like **1,3-Octanediol** is the capillary method, often utilizing a melting point apparatus (e.g., Mel-Temp or similar device).

Apparatus:

- Melting point apparatus (digital or manual)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of **1,3-Octanediol** (purified)
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

- **Sample Preparation:** A small amount of the purified **1,3-Octanediol** is finely ground and packed into a capillary tube to a height of 2-3 mm. The packing should be dense and uniform to ensure accurate heat transfer.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to accurately measure the temperature of the block.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point. A preliminary, faster heating run may be conducted to determine an approximate melting range.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- **Completion:** The temperature at which the last solid crystal melts is recorded as the end of the melting range. For a pure substance, this range should be narrow (typically 0.5-1 °C).

Determination of Boiling Point

The boiling point of a liquid can be determined using several methods, including the distillation method and the Siwoloboff method, which is suitable for small sample volumes.

Apparatus (Distillation Method):

- Distillation flask
- Condenser
- Receiving flask
- Heating mantle or oil bath
- Thermometer (calibrated)
- Boiling chips

- Sample of **1,3-Octanediol**

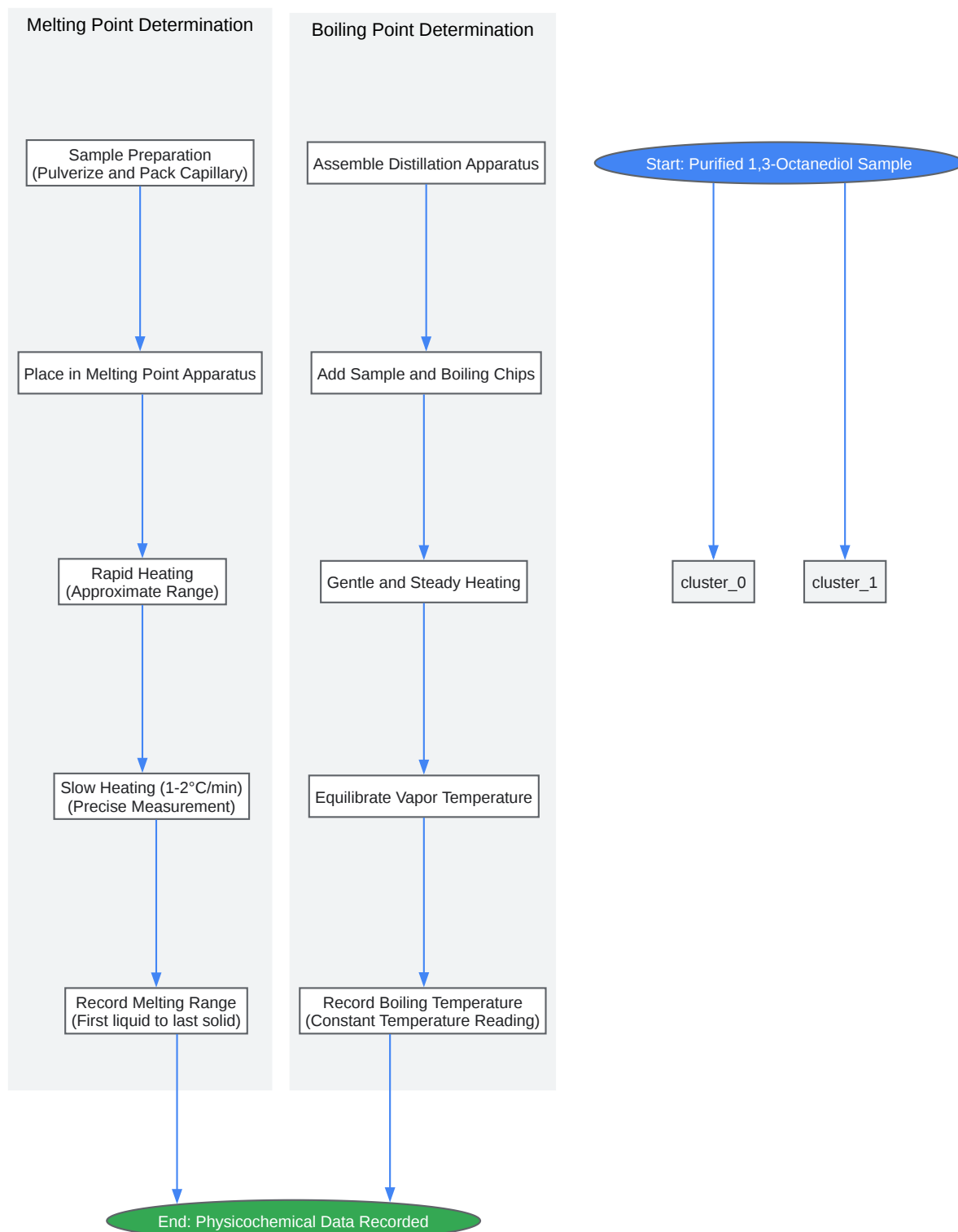
Procedure:

- Apparatus Assembly: The distillation apparatus is assembled. The sample of **1,3-Octanediol** and a few boiling chips are placed in the distillation flask.
- Heating: The flask is gently heated. The heating rate is controlled to ensure a slow and steady distillation rate (1-2 drops per second).
- Temperature Reading: The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Boiling Point Range: The temperature is recorded when the first drop of distillate is collected in the receiving flask and again when the last drop of liquid is vaporized. The boiling point is the constant temperature observed during the distillation of the bulk of the liquid. For determinations at reduced pressure, a vacuum pump and manometer are connected to the system.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the melting and boiling points of a chemical substance like **1,3-Octanediol**.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining melting and boiling points.

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